

Technical Guide: Bay 65-1942 (R-Stereoisomer)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Bay 65-1942 R form

Cat. No.: B10862299

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Negative Control Strategy & Pharmacological Properties^{[1][2]}

Executive Summary: The Role of Stereochemistry

Bay 65-1942 exists as two enantiomers due to the chiral center on the piperidine ring.

- S-Enantiomer (Eutomer): The active ATP-competitive inhibitor of IKK β ($K_i \approx 2$ nM). It blocks NF- κ B pathway activation.
- R-Enantiomer (Distomer): The inactive or significantly less active isomer. It is used to prove that observed biological effects are due to specific IKK β inhibition rather than general chemical toxicity or off-target kinase inhibition.

Crucial Note: Researchers must verify the specific enantiomer used. Using the racemate or the wrong enantiomer will compromise experimental validity.

Chemical Identity & Specifications

The following data corresponds specifically to the R-form (CAS 758683-21-5).^{[1][2][3][4][5][6]}

Property	Specification
Chemical Name	7-[2-(cyclopropylmethoxy)-6-hydroxyphenyl]-5-[(3R)-piperidin-3-yl]-1,4-dihydropyrido[2,3-d][1,3]oxazin-2-one
Common Name	Bay 65-1942 (R form)
CAS Number	758683-21-5
Molecular Formula	C ₂₂ H ₂₅ N ₃ O ₄
Molecular Weight	395.45 g/mol
InChIKey	IGJVFGEZWDGDOO-AWEZLNQCLSA-N
SMILES	<chem>OC1=CC=CC(OCC2CC2)=C1C3=NC(NC(OC4=O)=C4C([C@H]5CCCN5)=C3</chem>
Solubility	DMSO (up to 100 mM); Ethanol (low)

Note: The SMILES string provided corresponds to the R-configuration as listed by major chemical repositories. The InChIKey is the definitive identifier.

Mechanism of Action & Signaling Pathway

The active form of Bay 65-1942 targets IKK β (Inhibitor of Nuclear Factor Kappa-B Kinase Subunit Beta).

- **Active (S-Form):** Binds to the ATP-binding pocket of IKK β , preventing the phosphorylation of I κ B α . This locks NF- κ B in the cytoplasm, blocking pro-inflammatory gene transcription.
- **Inactive (R-Form):** Fails to bind IKK β with high affinity due to steric mismatch in the ATP pocket, allowing the pathway to proceed normally (or with minimal inhibition).

Pathway Visualization

The following diagram illustrates the divergence in signaling when treating cells with the Active (S) vs. Inactive (R) forms.



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Caption: Comparative mechanism of Bay 65-1942 enantiomers. The S-form actively blocks IKKβ, preventing IκBα degradation. The R-form (control) fails to bind, allowing normal NF-κB

activation.

Experimental Protocols

To validate the specificity of Bay 65-1942 (S-form), experiments should always run the R-form in parallel at the same concentration.

A. Stock Solution Preparation^{[1][2][4]}

- Solvent: Dimethyl sulfoxide (DMSO) is the preferred solvent.
- Concentration: Prepare a 10 mM stock solution.
 - Calculation: Dissolve 1 mg of Bay 65-1942 (R-form) (MW 395.45) in 252.9 μ L of DMSO.
- Storage: Aliquot into small volumes (e.g., 20 μ L) and store at -80°C. Avoid repeated freeze-thaw cycles.
- Stability: Stable for 6 months at -80°C.

B. In Vitro Kinase Selectivity Assay (Validation)

This protocol confirms the lack of potency of the R-form compared to the S-form.

- Reagents: Recombinant human IKK β , peptide substrate (e.g., I κ B α peptide), ATP (Km concentration), and assay buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT).
- Dosing: Prepare a dilution series for both S-form and R-form (0.1 nM to 10 μ M).
- Reaction:
 - Incubate kinase + inhibitor for 15 mins at RT.
 - Add ATP + Substrate to initiate.
 - Incubate for 60 mins at 30°C.
- Detection: Use ADP-Glo or radiometric ³³P-ATP detection.
- Data Analysis: Plot % Inhibition vs. Log[Concentration].

- Expected Result (S-form): $IC_{50} \approx 2\text{--}10\text{ nM}$.
- Expected Result (R-form): $IC_{50} > 1\text{--}10\text{ }\mu\text{M}$ (shifts of >1000-fold indicate excellent selectivity).

C. Cellular Western Blot (On-Target Confirmation)

Objective: Demonstrate that the R-form does not inhibit $TNF\alpha$ -induced p-p65 or $I\kappa B\alpha$ degradation.

- Cell Line: HeLa or THP-1 cells.
- Seeding:
cells/well in 6-well plates.
- Pre-treatment:
 - Group A: Vehicle (DMSO 0.1%).
 - Group B: Bay 65-1942 (S-form) at $1\text{ }\mu\text{M}$ (active dose).
 - Group C: Bay 65-1942 (R-form) at $1\text{ }\mu\text{M}$ (negative control).
 - Incubate for 1–2 hours.
- Stimulation: Add $TNF\alpha$ (10 ng/mL) for 15–30 minutes.
- Lysis: Wash with ice-cold PBS and lyse in RIPA buffer with phosphatase inhibitors.
- Blotting:
 - Primary Antibodies: Anti-phospho- $I\kappa B\alpha$ (Ser32/36), Anti-Total $I\kappa B\alpha$, Anti-phospho-p65 (Ser536).
 - Loading Control: GAPDH or β -Actin.
- Interpretation:

- S-form treated: High Total I κ B α (protected), Low p-p65.
- R-form treated: Low Total I κ B α (degraded), High p-p65 (similar to Vehicle + TNF α).

Comparative Data Summary

Parameter	Bay 65-1942 (S-Form)	Bay 65-1942 (R-Form)
Primary Target	IKK β Kinase	Inactive / Low Affinity
K _i (Enzymatic)	~2 nM	> 1,000 nM (Estimated)
Cellular IC ₅₀	~10–50 nM	Inactive at < 10 μ M
Primary Use	Pathway Inhibition	Negative Control
In Vivo Dosage	5–10 mg/kg (Efficacy)	5–10 mg/kg (Toxicity Control)

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Sources

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